Technical Monograph: Spectroscopic Characterization of 4-(4-Bromophenoxy)benzonitrile

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Compound of Interest	
Compound Name:	*4-(4-Bromophenoxy)benzonitrile*
CAS No.:	*330792-93-3*
Cat. No.:	*B1291998*

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Executive Summary & Identity

4-(4-Bromophenoxy)benzonitrile is a critical diaryl ether intermediate used extensively in the synthesis of high-performance thermoplastics, specifically poly(arylene ether nitrile)s (PENs). Its structural integrity is defined by two para-substituted aromatic rings linked by an ether bridge, creating a system with distinct electronic environments—one electron-deficient (benzonitrile) and one varying between electron-rich (ether linkage) and weakly withdrawing (bromide).

This guide provides a validated spectroscopic atlas for researchers verifying the identity and purity of this compound, grounded in experimental data from ACS Pharmacology & Translational Science [1].

Chemical Identity

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Property	Value
IUPAC Name	4-(4-bromophenoxy)benzonitrile
CAS Registry Number	330792-93-3
Molecular Formula	
Molecular Weight	274.12 g/mol
Appearance	Off-white solid
Melting Point	78–79 °C (Lit.)

Synthesis & Impurity Profile

Understanding the synthesis is prerequisite to interpreting the spectra, particularly for identifying common impurities like unreacted 4-bromophenol or hydrolyzed amides.

Validated Synthetic Route

The standard protocol involves a nucleophilic aromatic substitution (

) reaction. The fluoride on 4-fluorobenzonitrile is displaced by the phenoxide anion of 4-bromophenol.

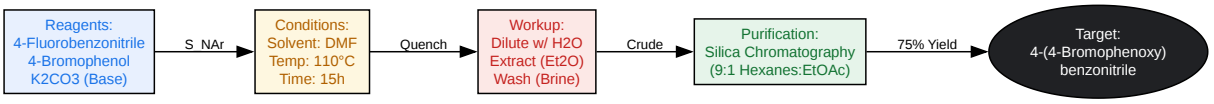

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Figure 1: Validated synthetic workflow for CAS 330792-93-3 via nucleophilic aromatic substitution.

Spectroscopic Atlas

The following data sets are derived from purified samples (

) in deuterated chloroform (

).

Proton NMR (NMR)

The molecule exhibits two distinct

coupling systems. The assignment relies on the electronic effects of the substituents:

- Nitrile (-CN): Strong electron-withdrawing group (EWG). Deshields ortho protons significantly.
- Bromine (-Br): Weak EWG. Deshields ortho protons moderately.
- Ether Oxygen (-O-): Strong electron-donating group (EDG) by resonance. Shields ortho protons.

Experimental Data (400 MHz,

) [1]

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Shift (ppm)	Multiplicity	Integration	Coupling ( )	Assignment	Electronic Logic
7.54	Doublet (d)	2H	8.9 Hz	Ar-H (Ortho to CN)	Most deshielded due to strong -CN withdrawal.
7.44	Doublet (d)	2H	8.9 Hz	Ar-H (Ortho to Br)	Deshielded by -Br, but less than -CN.
6.93	Doublet (d)	2H	8.9 Hz	Ar-H (Ortho to O, Ring A)	Shielded by ether oxygen resonance.
6.88	Doublet (d)	2H	8.9 Hz	Ar-H (Ortho to O, Ring B)	Shielded by ether oxygen resonance.

Analyst Note: The two doublets at 6.93 and 6.88 ppm are often close and may overlap in lower-field instruments (300 MHz). In

, these peaks may shift slightly downfield due to solvent polarity.

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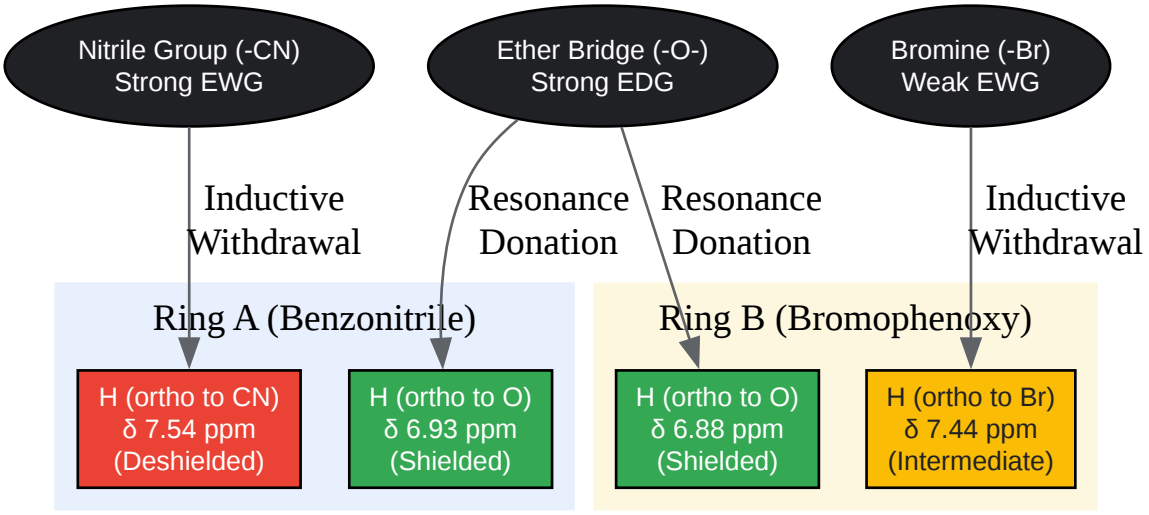

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Figure 2: Structural logic dictating the AA'BB' splitting patterns and chemical shifts.

Carbon NMR (NMR)

The carbon spectrum confirms the backbone structure. Key diagnostic peaks include the nitrile carbon (~118 ppm) and the distinct ipso carbons attached to the oxygen.

Experimental Data (100 MHz,

) [1]

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Shift (ppm)	Assignment	Interpretation
161.18	C-O (Ring A)	Ipso carbon on the nitrile ring (Deshielded by O + para-CN effect).
154.13	C-O (Ring B)[1][2]	Ipso carbon on the bromine ring.[3]
134.35	C-H (Ring A)	Aromatic CH.
133.37	C-H (Ring B)[1][2]	Aromatic CH (Ortho to Br).
122.16	C-H (Ring B)[1][2]	Aromatic CH.
118.76	-CN	Diagnostic Nitrile Carbon.
118.18	C-H (Ring A)	Aromatic CH.
118.00	C-Br	Ipso carbon attached to Bromine (Shielded by heavy atom effect).
106.48	C-CN	Ipso carbon attached to Nitrile.

Mass Spectrometry (HRMS)

High-Resolution Mass Spectrometry (ESI+) is the definitive method for confirming elemental composition. The presence of bromine provides a unique isotopic signature.

- Calculated Mass ( ): 273.9868[1][2]
- Found Mass ( ): 273.9852[1][2]
- Isotope Pattern: Bromine exists as

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and

in a nearly 1:1 ratio.

- Expect two peaks of near-equal intensity separated by 2 mass units (

  and

).
- This "doublet" appearance in the MS is the primary confirmation of the aryl bromide moiety.

Experimental Protocols for Validation

To reproduce the data above, follow these standardized preparation protocols.

Protocol A: NMR Sample Preparation

- Solvent Selection: Use

  (Chloroform-d) with 0.03% TMS (Tetramethylsilane) as an internal standard.
  - Note: If the sample is insoluble,

    is the alternative, but shifts will migrate downfield.
- Concentration: Dissolve 10–15 mg of the solid in 0.6 mL of solvent.
- Filtration: If the solution is cloudy (indicating inorganic salts from the

  workup), filter through a small plug of glass wool into the NMR tube.
- Acquisition:
  - : Minimum 16 scans, 1 second relaxation delay.
  - : Minimum 512 scans, broadband proton decoupling.

Protocol B: IR Spectroscopy (ATR Method)

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- Cleaning: Clean the diamond crystal with isopropanol to remove residue.
- Background: Collect a background spectrum (air).
- Deposition: Place a small amount of solid powder (~2 mg) on the crystal.
- Compression: Apply pressure using the anvil until the force gauge reads optimal contact.
- Scan: Collect 16–32 scans at 4 cm

  resolution.
- Key Peaks to Verify:
  - ~2225 cm

    : Sharp, medium intensity (C≡N stretch).
  - ~1240 cm

    : Strong, broad (C-O-C ether stretch).
  - ~1480/1580 cm

    : Aromatic ring skeletal vibrations.

References

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